

stability issues with Tazemetostat de(methyl morpholine)-COOH in solution

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Compound of Interest

Compound Name: Tazemetostat de(methyl morpholine)-COOH

Cat. No.: B10854843

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Technical Support Center: Tazemetostat de(methyl morpholine)-COOH

Welcome to the technical support center for **Tazemetostat de(methyl morpholine)-COOH**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the stability and handling of this compound in solution.

Frequently Asked Questions (FAQs)

Q1: What is **Tazemetostat de(methyl morpholine)-COOH** and what is its primary use in research?

A1: **Tazemetostat de(methyl morpholine)-COOH** is a metabolite of Tazemetostat, a selective inhibitor of the EZH2 methyltransferase. In research, it is primarily used as a ligand for the PROTAC (Proteolysis Targeting Chimera) target protein EZH2 to synthesize EZH2 degraders. These degraders have shown potent inhibition of cell viability in various lymphoma subtypes, such as diffuse large B-cell lymphoma (DLBCL).^{[1][2][3][4]}

Q2: What are the recommended storage conditions for **Tazemetostat de(methyl morpholine)-COOH**?

A2: Proper storage is crucial to maintain the integrity of the compound. Based on vendor recommendations, the following conditions should be observed:

| Form | Storage Temperature | Recommended Duration |
|--|---------------------|----------------------|
| Powder | -20°C | 3 years |
| 4°C | 2 years | |
| In DMSO | -80°C | 6 months |
| -20°C | 1 month | |
| Data sourced from product data sheets. [1] [2] | | |

Q3: What solvents are recommended for dissolving **Tazemetostat de(methyl morpholine)-COOH**?

A3: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **Tazemetostat de(methyl morpholine)-COOH**.[\[1\]](#) A high concentration of up to 220 mg/mL (425.02 mM) can be achieved, though ultrasonic assistance may be necessary.
[\[1\]](#)

Q4: Are there any known stability issues with **Tazemetostat de(methyl morpholine)-COOH** in solution?

A4: While specific public data on the comprehensive stability of **Tazemetostat de(methyl morpholine)-COOH** in various experimental solutions is limited, potential instabilities can be inferred from its chemical structure. The carboxylic acid and the morpholine ring are moieties that can be susceptible to degradation under certain conditions. It is advisable to prepare fresh solutions for experiments and avoid prolonged storage in aqueous buffers, especially at non-neutral pH.

Troubleshooting Guides

This section provides guidance on common issues that may arise during the handling and use of **Tazemetostat de(methyl morpholine)-COOH** solutions.

Issue 1: Precipitation of the Compound in Aqueous Solution

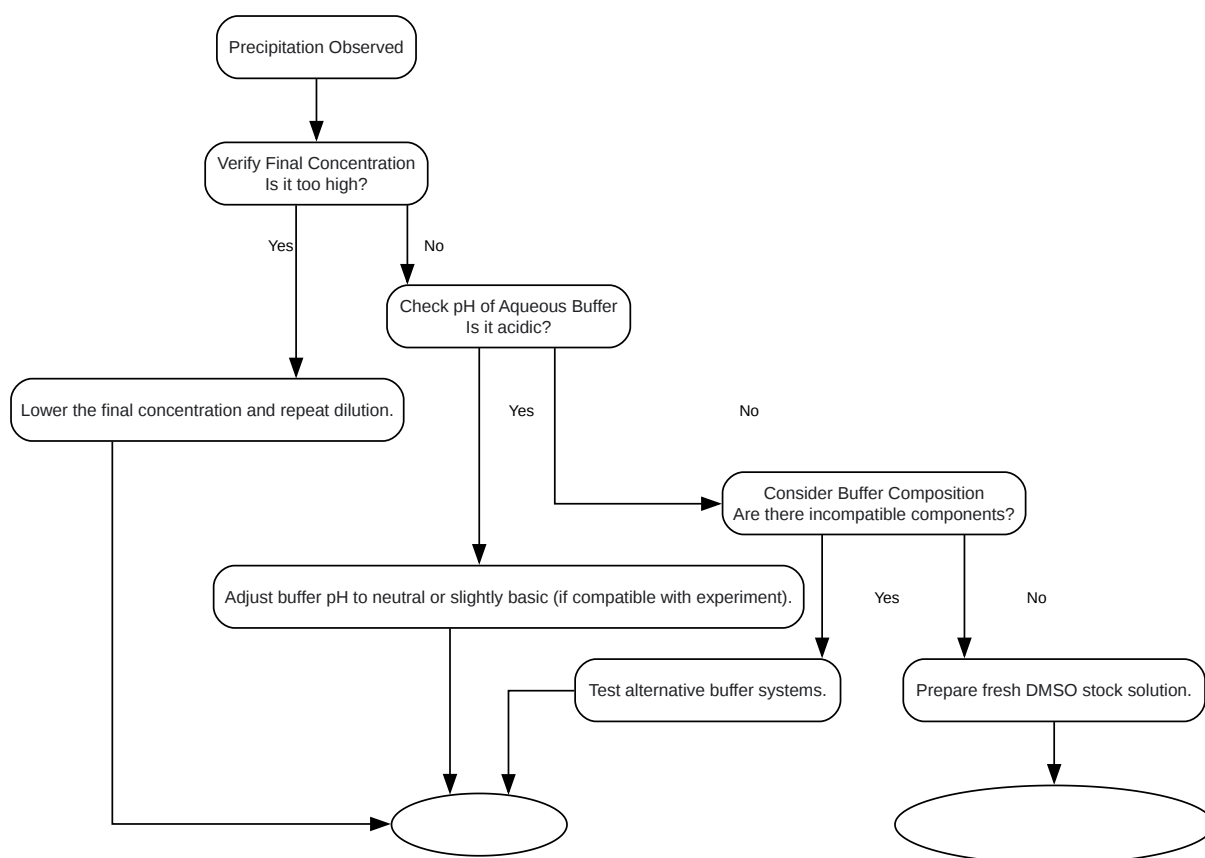
Symptoms:

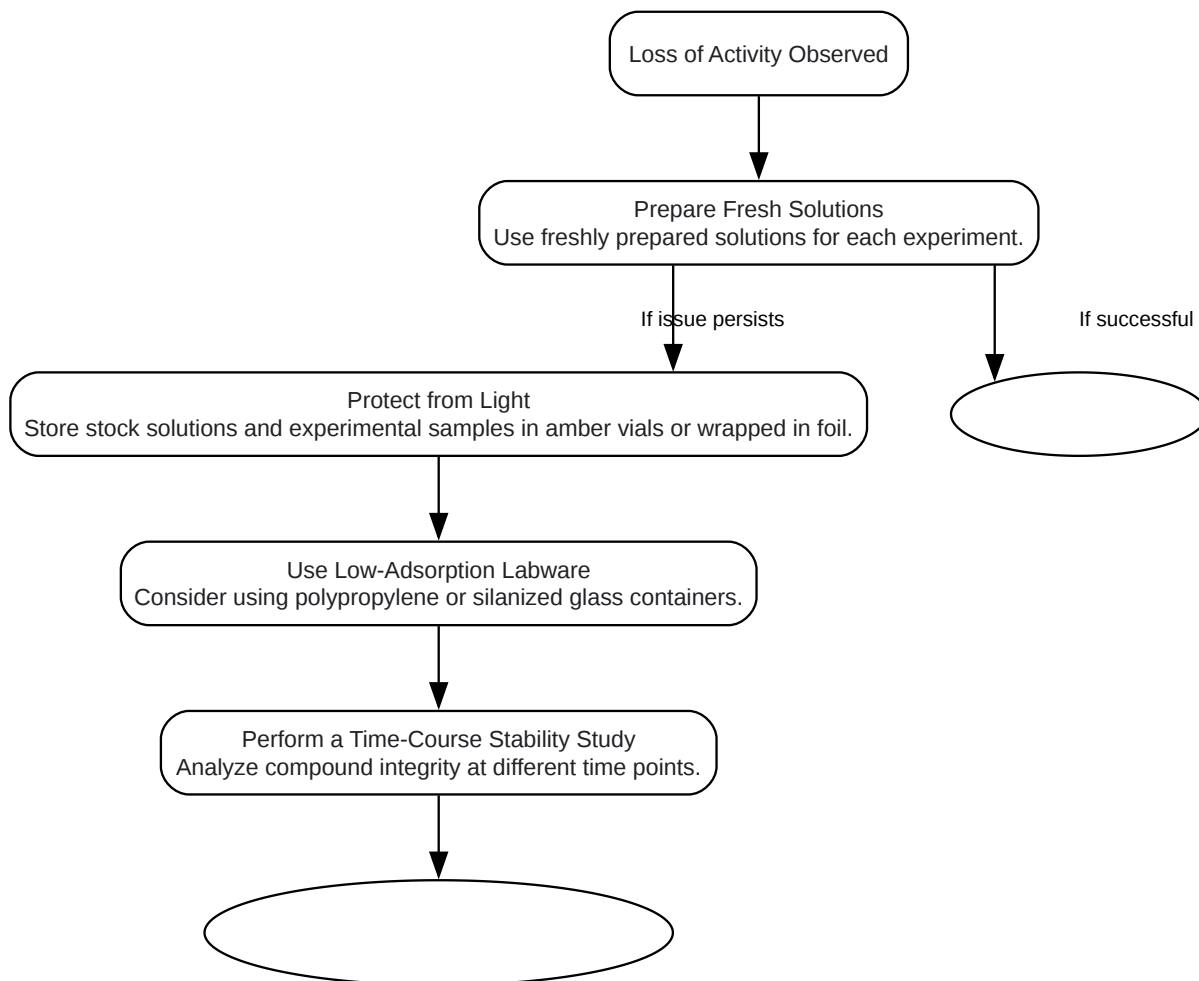
- Cloudiness or visible particles in the solution after dilution from a DMSO stock.
- Inconsistent results in cell-based assays.

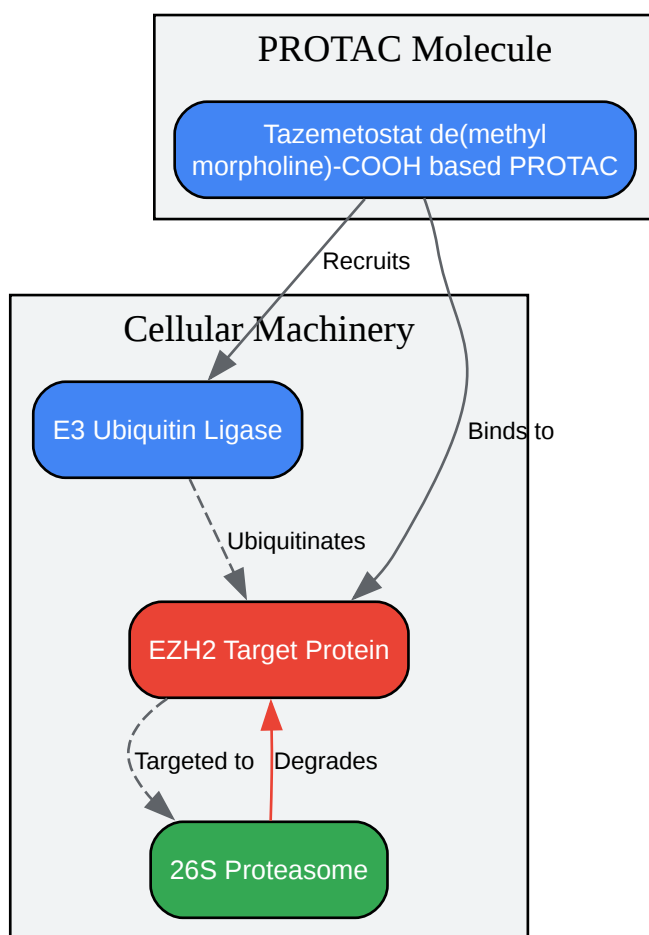
Possible Causes:

- **Low Aqueous Solubility:** The compound may have limited solubility in aqueous buffers, especially at higher concentrations.
- **pH Effects:** The solubility of compounds with a carboxylic acid group can be highly pH-dependent.
- **Buffer Incompatibility:** Components of the buffer system may interact with the compound, leading to precipitation.

Troubleshooting Steps:







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